

Proper Disposal of Desisopropylatrazine-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Desisopropylatrazine-d5

Cat. No.: B562979

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For immediate release: Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the protection of personnel and the environment. This document provides essential, step-by-step guidance for the proper disposal of **Desisopropylatrazine-d5**, a deuterated metabolite of atrazine commonly used in environmental and agricultural research. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Desisopropylatrazine-d5, while not classified as hazardous for transport in its pure form, is often supplied in a solvent solution, such as acetone or acetonitrile.[1][2] These solutions are typically classified as hazardous due to the flammability and potential toxicity of the solvent.[1][3] Therefore, the entire mixture must be treated as hazardous waste. Improper disposal of pesticide-related wastes can be a violation of federal law.[4]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[5]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and a lab coat.[5] Ensure gloves are inspected before use.
Respiratory Protection	If working outside a fume hood or if vapors are likely, use a full-face respirator.[5]

Handle **Desisopropylatrazine-d5** and its solutions in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[5] Avoid all contact with skin and eyes.[5]

Step-by-Step Disposal Protocol

The disposal of **Desisopropylatrazine-d5** waste must be handled through your institution's hazardous waste program, typically managed by the Environmental Health & Safety (EHS) department. Never dispose of this chemical down the drain or in regular trash.[6][7]

Evaporation is not an acceptable method of disposal.[5][6]

Step 1: Waste Identification and Segregation

- Identify the Waste Stream: Your waste will consist of the **Desisopropylatrazine-d5** solution, any contaminated materials (e.g., pipette tips, wipes), and the first rinse of any emptied containers.[8]
- Segregate Waste: Collect **Desisopropylatrazine-d5** waste separately from other chemical waste streams to prevent accidental mixing of incompatible substances. For instance, keep halogenated solvent waste separate from non-halogenated solvent waste.[9] Store acids and bases separately.[5]

Step 2: Waste Accumulation and Container Management

- Select a Proper Container: Use a container that is chemically compatible with the waste.[4] Often, the original container is suitable if it is in good condition.[5] Otherwise, a clean, leak-

proof container with a secure screw cap is required.^[5] The container must be free of damage or deterioration.^[4]

- **Accumulate Waste:** Add the waste to the designated container. Do not fill the container more than 90% full to allow for vapor expansion.^[5]
- **Keep Container Closed:** The waste container must be kept tightly sealed at all times, except when adding waste.^{[6][8]}

Step 3: Labeling the Hazardous Waste Container

Proper labeling is a critical regulatory requirement. As soon as the first drop of waste is added, affix a hazardous waste label provided by your institution's EHS department.^[10]

Table 2: Information Required on a Hazardous Waste Label

Label Field	Description
"Hazardous Waste"	The words "Hazardous Waste" must be clearly visible. ^[11]
Generator Information	Your name, department, building, and room number. ^{[10][12]}
Accumulation Start Date	The date the first drop of waste was added to the container. ^{[10][13]}
Chemical Composition	List the full chemical name and percentage of each component, including the solvent. ^{[10][12]} For example: "Desisopropylatrazine-d5 (<1%), Acetone (>99%)". Do not use abbreviations. ^[10]
Hazard Identification	Check the appropriate hazard boxes (e.g., Flammable, Toxic) as indicated on the Safety Data Sheet (SDS). ^[12]

Step 4: Storage in a Satellite Accumulation Area (SAA)

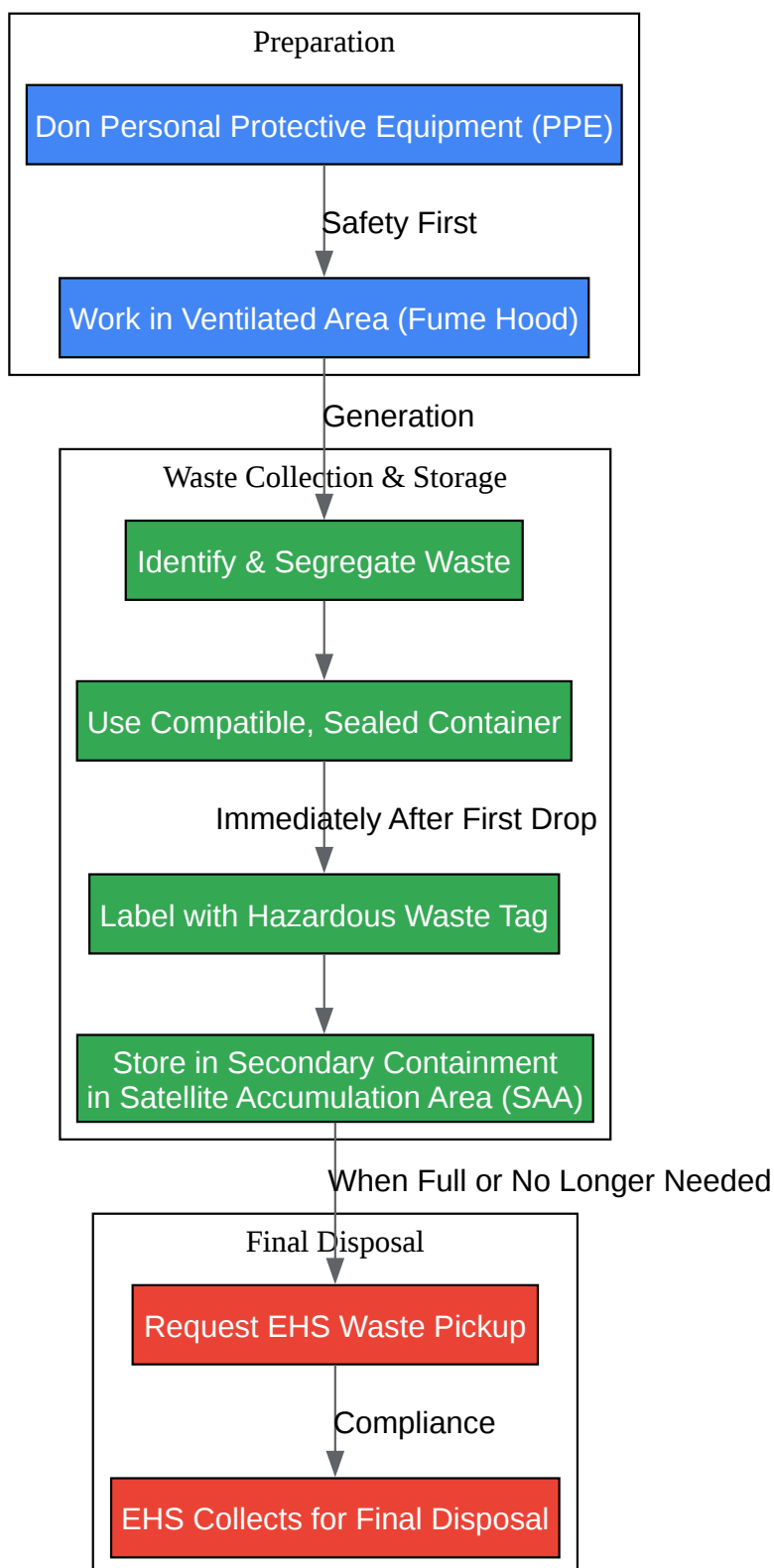
- Designate an SAA: Store the labeled waste container in a designated Satellite Accumulation Area within your laboratory.^[1] This area must be at or near the point of waste generation.^[1]
- Use Secondary Containment: Place the waste container in a secondary containment bin to prevent spills from spreading.^{[2][8]}
- Segregate Incompatibles: Ensure the SAA is organized to keep incompatible waste types separated.^[8]

Step 5: Arranging for Waste Pickup

- Monitor Accumulation Limits: Do not exceed the storage limits for your SAA (typically 55 gallons for total hazardous waste).^[1]
- Request Pickup: Once the container is full or you are finished generating this waste stream, contact your institution's EHS department or follow their established procedures to request a waste pickup.^{[1][9]}

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **Desisopropylatrazine-d5** waste.



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Desisopropylatrazine-d5 Disposal Workflow

By adhering to these detailed procedures, researchers can ensure the safe handling and compliant disposal of **Desisopropylatrazine-d5**, contributing to a secure and responsible laboratory environment. For specific questions regarding your institution's policies, always consult your Environmental Health & Safety department.

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References

- 1. ehrls.upenn.edu [ehrls.upenn.edu]
- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 3. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 4. danielshhealth.com [danielshhealth.com]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 6. vumc.org [vumc.org]
- 7. epa.gov [epa.gov]
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 9. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 10. sjsu.edu [sjsu.edu]
- 11. safetyservices.ucdavis.edu [safetyservices.ucdavis.edu]
- 12. ehs.washington.edu [ehs.washington.edu]
- 13. blog.idrenvironmental.com [blog.idrenvironmental.com]
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